

Automated Synthesis of [68Ga]Ga-Pentixafor: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[68Ga]Ga-**Pentixafor** is a promising radiopharmaceutical for Positron Emission Tomography (PET) imaging of the C-X-C chemokine receptor 4 (CXCR4). CXCR4 is overexpressed in a variety of hematologic and solid cancers, as well as in inflammatory and cardiovascular diseases, making it a crucial diagnostic and therapeutic target. The automated synthesis of [68Ga]Ga-**Pentixafor** ensures a reliable, reproducible, and high-yield production of the radiotracer, suitable for clinical applications. These application notes provide a detailed overview of the automated synthesis process, including comparative data from different synthesis modules, comprehensive experimental protocols, and quality control procedures.

Data Presentation: Synthesis Parameters and Quality Control

The automated synthesis of [68Ga]Ga-**Pentixafor** has been successfully implemented on various commercially available synthesis modules. The following tables summarize the key quantitative data from studies utilizing different platforms, offering a comparative perspective on performance.

Table 1: Comparison of Automated Synthesis Parameters for [68Ga]Ga-**Pentixafor** on Different Modules



Parameter	Modular-Lab Standard (Eckert & Ziegler)	Gaia/Luna (Elysia- Raytest)	Scintomics GRP	Modular Lab- PharmTracer (Eckert & Ziegler)
Precursor Amount	30 μg / 50 μg[1]	Not Specified	10 μg[2]	20, 30, or 50 μg[3]
Reaction Temperature	Not Specified	97°C[4][5]	Not Specified	95°C[3]
Reaction Time	Not Specified	4 minutes[6][4][5]	Not Specified	Not Specified
Synthesis Time	15 ± 2 minutes[1]	24 min 27 s ± 8 s[6][4][5]	~33 minutes[2]	Not Specified
Radiochemical Yield (non-decay corrected)	84.4 ± 0.9%[1]	87.0 ± 6.67%[4]	57% (mean)[7]	Up to 94.7 ± 0.7% (with 50 μg precursor)[8]

Table 2: Quality Control Specifications for [68Ga]Ga-Pentixafor



Quality Control Test	Acceptance Criteria	Modular- Lab Standard	Gaia/Luna	Scintomics GRP	Modular Lab- PharmTrace r
Appearance	Clear, colorless, free of particles	Clear and colorless[1]	Not Specified	Clear, colorless, free of particles[2]	Not Specified
рН	~4.5 - 7.0	~4.5[1]	6.5[6][4]	7[2][7][9]	Not Specified
Radiochemic al Purity (RCP)	>95%	>98%[1]	>99% (iTLC and HPLC)[6] [4]	>99.8% (HPLC)[7][9]	>95%[3]
⁶⁸ Ge Breakthrough	<0.001%	Not Specified	1.48 x 10 ⁻⁵ %[4]	4.8 x 10 ⁻⁵ %	0.0002%
Bacterial Endotoxins	<17.5 EU/mL or <5 EU/mL	<25 EU/mL	<5 EU/mL[6] [4]	<17.5 EU/mL[7][9]	Endotoxin- free[3]
Sterility	Sterile	Sterile[1]	Not Specified	Not Specified	Sterile[3]
Stability	Stable for at least 4 hours	Stable for 4 hours (RCP >98%)[1]	Stable for 4 hours (RCP >98.5%)[6][4] [5]	Not Specified	Stable for at least 4 hours[3]

Experimental Protocols

The following protocols provide a generalized methodology for the automated synthesis of [68Ga]Ga-**Pentixafor**. Specific parameters may need to be optimized based on the synthesis module and 68Ge/68Ga generator used.

Reagents and Materials

- Pentixafor precursor
- ⁶⁸Ge/⁶⁸Ga generator (e.g., GalliaPharm®)



- 0.1 M HCl for generator elution
- · HEPES buffer
- Sterile water for injection (WFI)
- Ethanol
- Sodium chloride for injection
- C18 solid-phase extraction (SPE) cartridge
- Sterile filters (0.22 μm)
- Automated synthesis module (e.g., Modular-Lab, Gaia/Luna, Scintomics GRP) with the appropriate cassette and reagents kit.

Synthesis Procedure

- · Preparation:
 - Aseptically prepare all reagents.
 - Install the appropriate single-use cassette and reagent kit onto the automated synthesis module.
 - Condition the C18 SPE cartridge as per the module's instructions, typically with ethanol and then WFI.
- ⁶⁸Ga Elution and Purification:
 - Elute the ⁶⁸Ge/⁶⁸Ga generator with 0.1 M HCl to obtain ⁶⁸GaCl₃.
 - The eluate is then passed through a cation exchange cartridge to concentrate the ⁶⁸Ga³⁺.
- Radiolabeling Reaction:
 - The trapped ⁶⁸Ga³⁺ is eluted from the cation exchange cartridge into the reaction vessel containing the **Pentixafor** precursor dissolved in a suitable buffer (e.g., HEPES).



- The reaction mixture is heated. Optimal conditions are often around 95-97°C for 4-5 minutes.[3][6][4][5]
- Purification of [68Ga]Ga-Pentixafor:
 - After the reaction, the mixture is passed through a C18 SPE cartridge.
 - The [⁶⁸Ga]Ga-**Pentixafor** binds to the cartridge, while unreacted ⁶⁸Ga³⁺ and hydrophilic impurities are washed away.
 - The final product is eluted from the C18 cartridge with an ethanol/water mixture.
- Formulation:
 - The eluted [68Ga]Ga-Pentixafor is passed through a sterile filter into a sterile collection vial.
 - The final product is typically formulated in a saline solution, ready for injection.

Quality Control Procedures

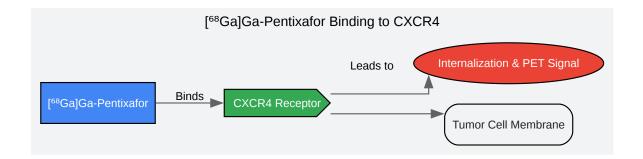
- Appearance: Visually inspect the final product for clarity, color, and particulate matter.
- pH: Measure the pH of the final product solution using a calibrated pH meter or pH strips.
- Radiochemical Purity (RCP):
 - Instant Thin Layer Chromatography (iTLC): Use iTLC-SG strips with appropriate mobile phases (e.g., 1 M ammonium acetate/methanol or sodium citrate buffer) to separate [68Ga]Ga-Pentixafor from free 68Ga and colloidal 68Ga.[5]
 - High-Performance Liquid Chromatography (HPLC): Use a radio-HPLC system with a suitable column and gradient to determine the RCP with high accuracy.
- Radionuclidic Purity and ⁶⁸Ge Breakthrough:
 - Use a gamma spectrometer to identify the radionuclides present. The primary peaks should be at 511 keV and 1077 keV, characteristic of ⁶⁸Ga.[1]



- Measure the amount of ⁶⁸Ge breakthrough, which should be below 0.001%.
- Bacterial Endotoxin Test (LAL test): Perform a Limulus Amebocyte Lysate (LAL) test to
 ensure the endotoxin levels are within acceptable limits for injectable radiopharmaceuticals.
- Sterility Test: Perform a sterility test according to pharmacopeial standards to ensure the absence of microbial contamination.

Visualizations Signaling Pathway and Experimental Workflows

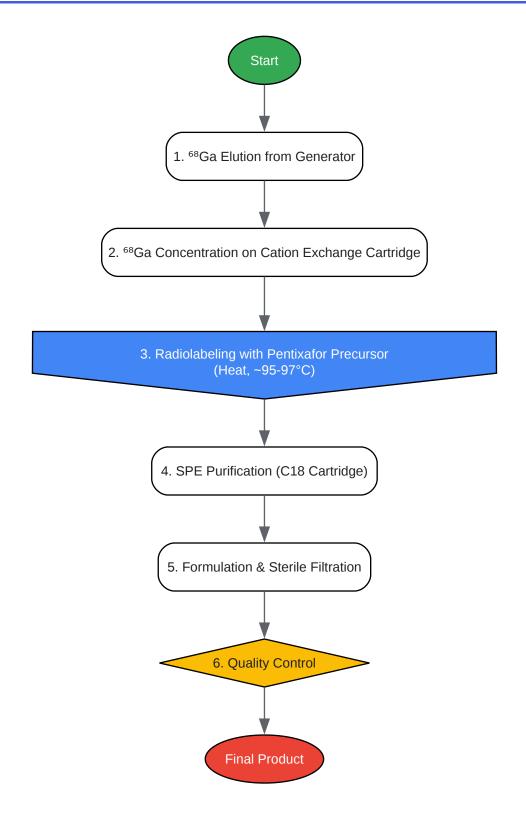
The following diagrams illustrate the key processes involved in the synthesis and mechanism of [68Ga]Ga-**Pentixafor**.



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Caption: Binding of [68Ga]Ga-Pentixafor to the CXCR4 receptor on a tumor cell.

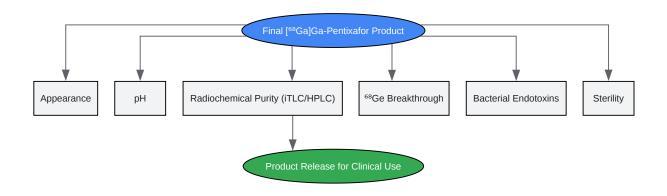




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Caption: Automated synthesis workflow for [68Ga]Ga-Pentixafor.





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Caption: Quality control workflow for [68Ga]Ga-Pentixafor.

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